

Alstolenine: A Comprehensive Technical Dossier

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Compound of Interest

Compound Name: *Alstolenine*

Cat. No.: *B14866427*

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Abstract

Alstolenine is a complex indole alkaloid isolated from the plant *Alstonia venenata*. This document provides a detailed overview of its chemical structure, properties, and the current state of knowledge regarding its synthesis and biological activities. While specific pharmacological data and detailed synthetic protocols for **Alstolenine** are not extensively available in the public domain, this guide consolidates the existing information and provides context based on related alkaloids from the *Alstonia* genus.

Chemical Structure and Properties

Alstolenine, identified by the CAS number 85769-33-1, possesses a complex pentacyclic core structure characteristic of akuammiline alkaloids. Its systematic IUPAC name is methyl 13-ethylidene-18-[(3,4,5-trimethoxybenzoyl)oxymethyl]-8,15-diazapentacyclo[10.5.1.01,9.02,7.010,15]octadeca-2,4,6,8-tetraene-18-carboxylate. The key chemical identifiers and properties of **Alstolenine** are summarized in the table below for easy reference.

Property	Value
Molecular Formula	C ₃₁ H ₃₄ N ₂ O ₇
Molecular Weight	546.6 g/mol
IUPAC Name	methyl 13-ethylidene-18-[(3,4,5-trimethoxybenzoyl)oxymethyl]-8,15-diazapentacyclo[10.5.1.0 ^{1,9} .0 ^{2,7} .0 ^{10,15}]octadeca-2,4,6,8-tetraene-18-carboxylate
CAS Number	85769-33-1
Canonical SMILES	<chem>CC=C1CN2CCC34C5=CC=CC=C5N=C3C2CC1C4(COC(=O)C6=CC(=C(C(=C6)OC)OC)OC)C(=O)OC</chem>
Synonyms	Deacetylakuammiline trimethylgallate

Synthesis and Isolation

Chemical Synthesis

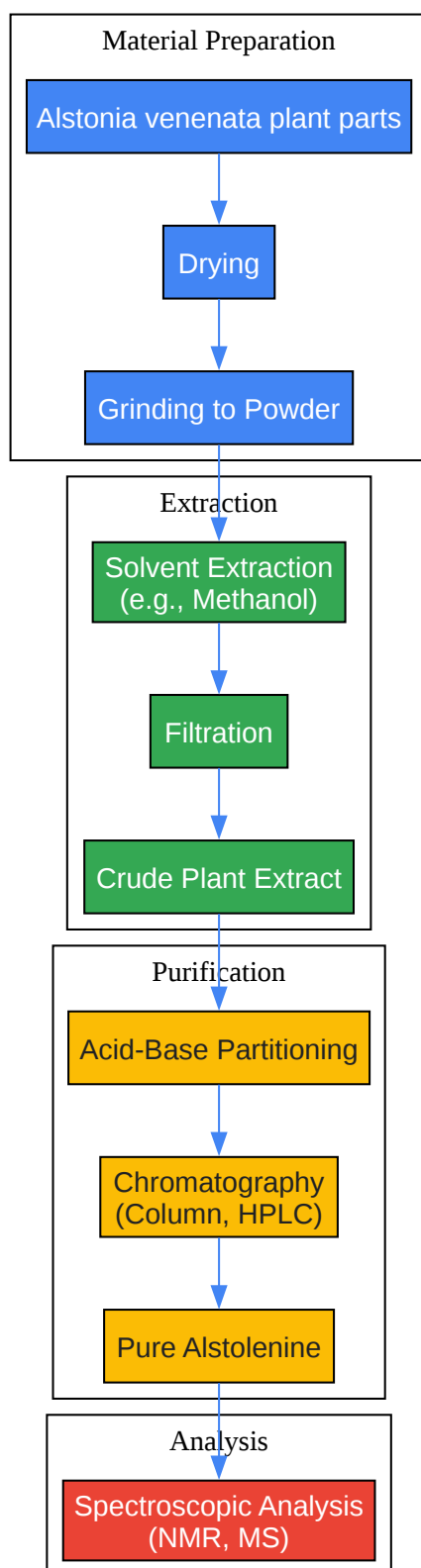
Currently, a detailed, step-by-step experimental protocol for the total chemical synthesis of **Alstolenine** is not readily available in published literature. The synthesis of related complex alkaloids, such as alstonerine and alstonlarsine A, has been achieved and involves intricate multi-step sequences. These syntheses often employ strategies like Mannich-type cyclizations, Pauson-Khand reactions, and various stereoselective olefinations to construct the complex polycyclic framework. It is plausible that a synthetic route to **Alstolenine** would involve similar advanced organic chemistry techniques.

Isolation from Natural Sources

Alstolenine is a naturally occurring alkaloid found in the plant *Alstonia venenata*, a member of the Apocynaceae family. The general procedure for isolating alkaloids from plant material typically involves the following steps.

General Experimental Protocol for Alkaloid Isolation:

- **Collection and Preparation of Plant Material:** The relevant plant parts (e.g., bark, leaves, roots) of *Alstonia venenata* are collected, dried, and pulverized to a fine powder.
- **Extraction:** The powdered plant material is subjected to extraction with a suitable organic solvent, often methanol or ethanol, using methods such as maceration or Soxhlet extraction to obtain a crude extract.
- **Acid-Base Partitioning:** The crude extract is dissolved in an acidic aqueous solution (e.g., 5% HCl) to protonate the basic alkaloids, rendering them water-soluble. The solution is then washed with a non-polar organic solvent (e.g., hexane, dichloromethane) to remove neutral and acidic impurities.
- **Basification and Re-extraction:** The acidic aqueous layer containing the protonated alkaloids is then basified (e.g., with NH_4OH to pH 9-10). This deprotonates the alkaloids, making them soluble in organic solvents. The alkaloids are then extracted from the aqueous layer using a polar organic solvent like dichloromethane or chloroform.
- **Purification:** The resulting crude alkaloid mixture is subjected to various chromatographic techniques for separation and purification. These methods may include column chromatography over silica gel or alumina, preparative thin-layer chromatography (TLC), and high-performance liquid chromatography (HPLC).
- **Characterization:** The purified **Alstolenine** is then characterized using spectroscopic methods such as Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared (IR) spectroscopy to confirm its structure.



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Figure 1. A generalized workflow for the isolation of **Alstolenine** from its natural source.

Pharmacological Activity and Signaling Pathways

Specific pharmacological studies, including quantitative data on bioactivity (e.g., IC_{50} , K_i values) and detailed investigations into the signaling pathways modulated by **Alstolenine**, are currently limited in the scientific literature. However, the broader class of alkaloids isolated from the *Alstonia* genus is known to exhibit a wide range of biological activities.

The alkaloids from various *Alstonia* species have been reported to possess:

- **Antimicrobial and Antifungal Properties:** Many alkaloids from this genus have shown inhibitory activity against various bacteria and fungi.
- **Anticancer Activity:** Some *Alstonia* alkaloids have demonstrated cytotoxic effects against different cancer cell lines.
- **Antimalarial Activity:** Certain compounds have shown promise as antimalarial agents.
- **Anti-inflammatory and Analgesic Effects:** Traditional uses of *Alstonia* extracts for treating pain and inflammation are supported by some pharmacological studies on their constituent alkaloids.
- **Central Nervous System Effects:** Some alkaloids from this genus have been investigated for their potential antipsychotic and anxiolytic properties.

Given that **Alstolenine** belongs to this class of compounds, it is plausible that it may exhibit similar biological activities. However, without specific experimental data, this remains speculative. Further research is required to elucidate the specific pharmacological profile of **Alstolenine** and to identify the molecular targets and signaling pathways through which it exerts its effects.

Conclusion

Alstolenine is a structurally complex indole alkaloid with potential for interesting biological activities, characteristic of the *Alstonia* genus. While its chemical identity is well-defined, there is a notable gap in the literature regarding its specific synthesis and pharmacology. This technical guide provides a consolidated source of the currently available information and highlights the need for further research to unlock the full therapeutic potential of this natural

product. The general protocols and contextual information provided herein are intended to serve as a foundation for researchers and drug development professionals interested in pursuing further investigation of **Alstolenine**.

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